

# Ensuring the quality and purity of Org OD 02-0 for research

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Org OD 02-0

Cat. No.: B083341

[Get Quote](#)

## Technical Support Center: Org OD 02-0

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on ensuring the quality and purity of **Org OD 02-0** for research purposes.

## Frequently Asked Questions (FAQs)

### 1. What is **Org OD 02-0**?

**Org OD 02-0**, also known as 10-Ethenyl-19-norprogesterone, is a selective agonist for the membrane progesterone receptor  $\alpha$  (mPR $\alpha$ ) with an IC<sub>50</sub> of 33.9 nM.<sup>[1][2][3]</sup> It is a valuable tool for studying non-genomic progesterone signaling pathways. **Org OD 02-0** has been shown to activate the MAPK/ERK and PI3K/AKT signaling pathways and is used in research related to neuroprotection, cancer, and reproductive biology.<sup>[4]</sup>

### 2. What are the recommended storage and handling conditions for **Org OD 02-0**?

To ensure the stability and quality of **Org OD 02-0**, it is crucial to adhere to the following storage conditions:

Storage Format	Temperature	Duration
Solid Powder	-20°C	3 years
4°C	2 years	
In Solvent	-80°C	6 months to 2 years
-20°C	1 month to 1 year	

It is highly recommended to aliquot stock solutions to avoid repeated freeze-thaw cycles, which can lead to degradation of the compound.

### 3. What are the typical quality and purity specifications for research-grade **Org OD 02-0**?

Reputable suppliers provide **Org OD 02-0** with high purity, typically  $\geq 98\%$  as determined by High-Performance Liquid Chromatography (HPLC). Some suppliers may provide lot-specific data, including a Certificate of Analysis (CoA) with details on purity and other quality control parameters.

Parameter	Specification
Purity (by HPLC)	$\geq 98\%$
Molecular Formula	C <sub>22</sub> H <sub>30</sub> O <sub>2</sub>
Molecular Weight	326.47 g/mol

### 4. How should I prepare stock solutions of **Org OD 02-0**?

**Org OD 02-0** is soluble in dimethyl sulfoxide (DMSO). To prepare a stock solution, dissolve the compound in high-purity DMSO. For example, to prepare a 10 mM stock solution, dissolve 3.265 mg of **Org OD 02-0** in 1 mL of DMSO. It may be necessary to gently warm the solution to 37°C and use an ultrasonic bath to ensure complete dissolution.

## Troubleshooting Guide

Issue 1: Inconsistent or unexpected experimental results.

- Question: I am observing high variability or unexpected outcomes in my experiments with **Org OD 02-0**. What could be the cause?
- Answer: Inconsistent results can arise from several factors related to the quality and handling of **Org OD 02-0**.
  - Purity and Integrity: Verify the purity of your **Org OD 02-0** stock. If possible, perform an analytical check such as HPLC to confirm its integrity. Impurities or degradation products can lead to off-target effects.
  - Stock Solution Stability: Ensure that your stock solution has been stored correctly and has not undergone multiple freeze-thaw cycles. Consider preparing fresh stock solutions if there is any doubt about the stability of the current stock.
  - Solvent Effects: The final concentration of the solvent (e.g., DMSO) in your experimental system should be consistent across all conditions and kept at a low, non-toxic level. Run a vehicle control (solvent only) to rule out any effects of the solvent itself.
  - Cell Line Variability: The expression of mPR $\alpha$  can vary between cell lines and even with passage number. Regularly verify the expression of mPR $\alpha$  in your experimental model.

#### Issue 2: Poor solubility of **Org OD 02-0**.

- Question: I am having difficulty dissolving **Org OD 02-0** in my desired solvent. What can I do?
- Answer: **Org OD 02-0** is known to be soluble in DMSO. If you are experiencing solubility issues, consider the following:
  - Use High-Quality DMSO: Ensure you are using anhydrous, high-purity DMSO.
  - Gentle Warming and Sonication: As recommended, gently warming the solution to 37°C and using an ultrasonic bath can aid dissolution.
  - Avoid Aqueous Buffers for Stock Solutions: Do not attempt to dissolve the solid compound directly in aqueous buffers, as it is poorly soluble in water. Prepare a concentrated stock in

DMSO first and then dilute it into your aqueous experimental medium. Be aware that the compound may precipitate at high concentrations in aqueous solutions.

Issue 3: Lack of biological activity in a known responsive system.

- Question: My cells, which are reported to respond to **Org OD 02-0**, are not showing the expected biological effect. What should I check?
- Answer: A lack of activity can be due to several reasons:
  - Compound Degradation: As mentioned, improper storage or handling can lead to the degradation of **Org OD 02-0**. Prepare a fresh stock solution from a new vial of the solid compound if possible.
  - Receptor Expression: Confirm the expression of mPR $\alpha$  in your cell line. Low or absent receptor expression will result in a lack of response.
  - Experimental Conditions: The concentration of **Org OD 02-0** and the incubation time are critical. Review the literature for optimal conditions in your specific assay. The IC<sub>50</sub> is 33.9 nM, but the effective concentration can vary depending on the cell type and endpoint being measured.
  - Assay Interference: Some assay components may interfere with the activity of **Org OD 02-0**. Review your assay protocol for any potential incompatibilities.

## Experimental Protocols

Protocol 1: Quality Assessment of **Org OD 02-0** by High-Performance Liquid Chromatography (HPLC)

This protocol provides a general method for assessing the purity of **Org OD 02-0**. Specific parameters may need to be optimized based on the available instrumentation.

- Preparation of Standard Solution:
  - Accurately weigh approximately 1 mg of **Org OD 02-0** reference standard and dissolve it in 1 mL of HPLC-grade acetonitrile to prepare a 1 mg/mL stock solution.

- Perform serial dilutions to generate a series of standards (e.g., 100 µg/mL, 50 µg/mL, 25 µg/mL, 12.5 µg/mL, 6.25 µg/mL).
- Preparation of Sample Solution:
  - Prepare a 1 mg/mL solution of the **Org OD 02-0** sample to be tested in HPLC-grade acetonitrile.
- HPLC Conditions:
  - Column: C18 reverse-phase column (e.g., 4.6 x 250 mm, 5 µm).
  - Mobile Phase: A gradient of acetonitrile and water.
    - Start with 50% acetonitrile / 50% water.
    - Ramp to 100% acetonitrile over 20 minutes.
    - Hold at 100% acetonitrile for 5 minutes.
    - Return to initial conditions and equilibrate for 5 minutes.
  - Flow Rate: 1.0 mL/min.
  - Detection: UV at 254 nm.
  - Injection Volume: 10 µL.
- Analysis:
  - Inject the standards to generate a calibration curve.
  - Inject the sample solution.
  - Calculate the purity of the sample by comparing the peak area of the main component to the total peak area of all components in the chromatogram.

#### Protocol 2: In Vitro Cell-Based Assay for mPR $\alpha$ Activation

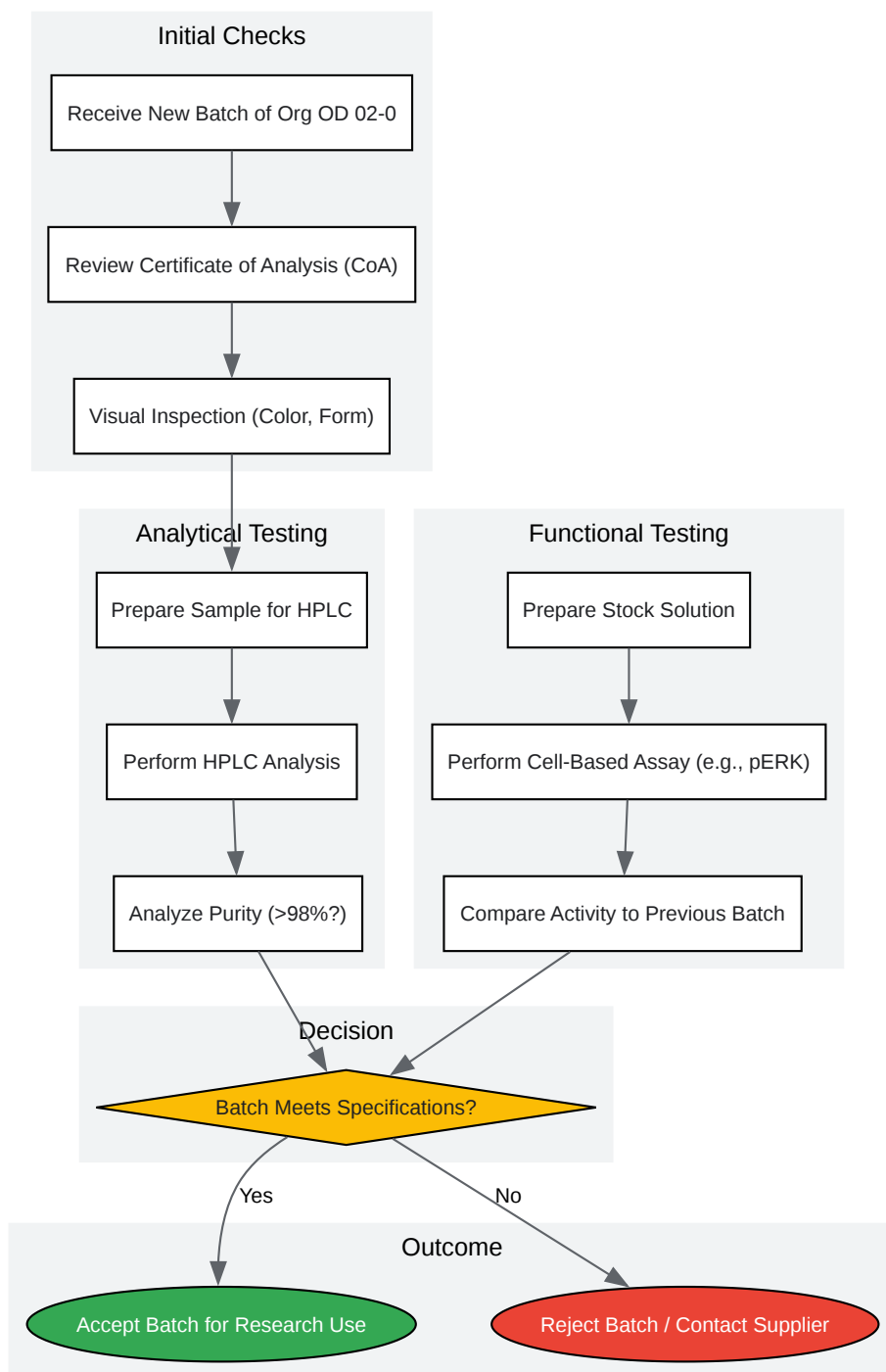
This protocol describes a general method for assessing the biological activity of **Org OD 02-0** by measuring the phosphorylation of ERK1/2 in a responsive cell line (e.g., SH-SY5Y).

- Cell Culture:
  - Culture SH-SY5Y cells in the recommended medium until they reach 80-90% confluency.
  - Serum-starve the cells for 12-24 hours prior to the experiment to reduce basal signaling.
- Treatment:
  - Prepare a working solution of **Org OD 02-0** in serum-free medium from a DMSO stock. Ensure the final DMSO concentration is below 0.1%.
  - Treat the cells with various concentrations of **Org OD 02-0** (e.g., 1 nM, 10 nM, 100 nM, 1  $\mu$ M) for a short duration (e.g., 5, 10, 30 minutes). Include a vehicle control (DMSO).
- Cell Lysis:
  - Wash the cells with ice-cold PBS.
  - Lyse the cells in a suitable lysis buffer containing protease and phosphatase inhibitors.
- Western Blotting:
  - Determine the protein concentration of the lysates.
  - Separate equal amounts of protein by SDS-PAGE and transfer to a PVDF membrane.
  - Block the membrane and probe with primary antibodies against phospho-ERK1/2 and total ERK1/2.
  - Incubate with an appropriate HRP-conjugated secondary antibody.
  - Detect the signal using an enhanced chemiluminescence (ECL) substrate.
- Analysis:

- Quantify the band intensities and normalize the phospho-ERK1/2 signal to the total ERK1/2 signal.
- Compare the levels of ERK1/2 phosphorylation in **Org OD 02-0**-treated cells to the vehicle control.

## Visualizations

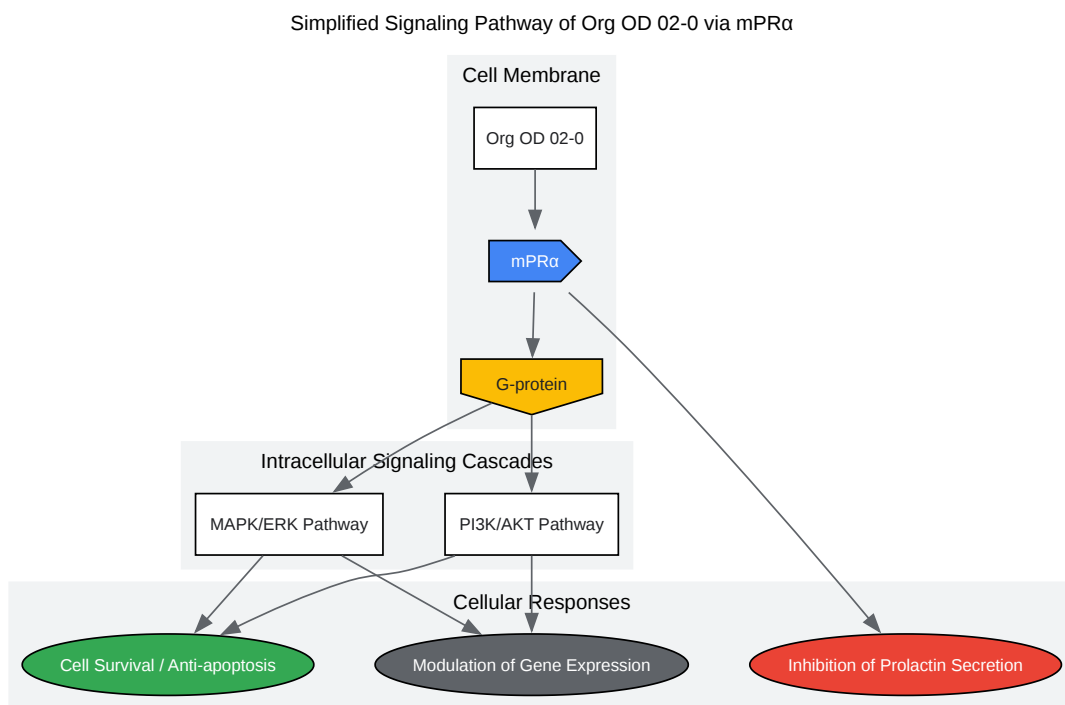
## Workflow for Quality Assessment of a New Batch of Org OD 02-0



[Click to download full resolution via product page](#)

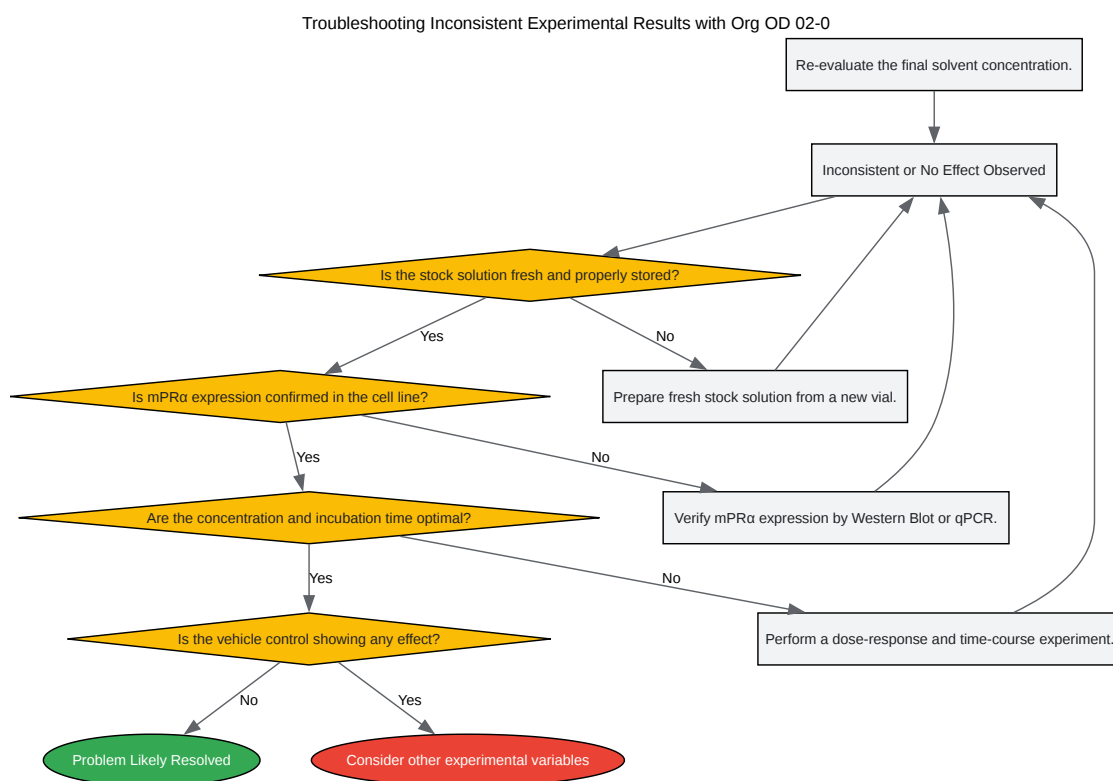
Caption: Workflow for assessing the quality of a new batch of **Org OD 02-0**.





[Click to download full resolution via product page](#)

Caption: Simplified signaling pathway of **Org OD 02-0** via mPR $\alpha$ .



[Click to download full resolution via product page](#)

Caption: Troubleshooting decision tree for inconsistent results with **Org OD 02-0**.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. medchemexpress.com [medchemexpress.com]
- 2. glpbio.com [glpbio.com]
- 3. axonmedchem.com [axonmedchem.com]
- 4. Progesterone exerts a neuroprotective action in a Parkinson's disease human cell model through membrane progesterone receptor  $\alpha$  (mPR $\alpha$ /PAQR7) - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Ensuring the quality and purity of Org OD 02-0 for research]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b083341#ensuring-the-quality-and-purity-of-org-od-02-0-for-research]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)